

# Technical Guide: Physicochemical Properties of 2-Chloro-3-(2-methoxyphenyl)-1-propene

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## Compound of Interest

Compound Name: 2-Chloro-3-(2-methoxyphenyl)-1-propene

Cat. No.: B1323619

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Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the key physicochemical properties of **2-Chloro-3-(2-methoxyphenyl)-1-propene**, a compound of interest in synthetic chemistry and potential drug discovery pipelines.

## Data Presentation

The fundamental molecular properties of **2-Chloro-3-(2-methoxyphenyl)-1-propene** have been determined and are summarized below. These values are essential for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>11</sub> ClO
Molecular Weight	182.65 g/mol
Isomeric Compound MW	182.65 g/mol (for 4-methoxyphenyl isomer) <a href="#">[1]</a>

Note: The molecular weight is calculated based on the chemical formula and is consistent with isomeric forms of the compound.

## Experimental Protocols

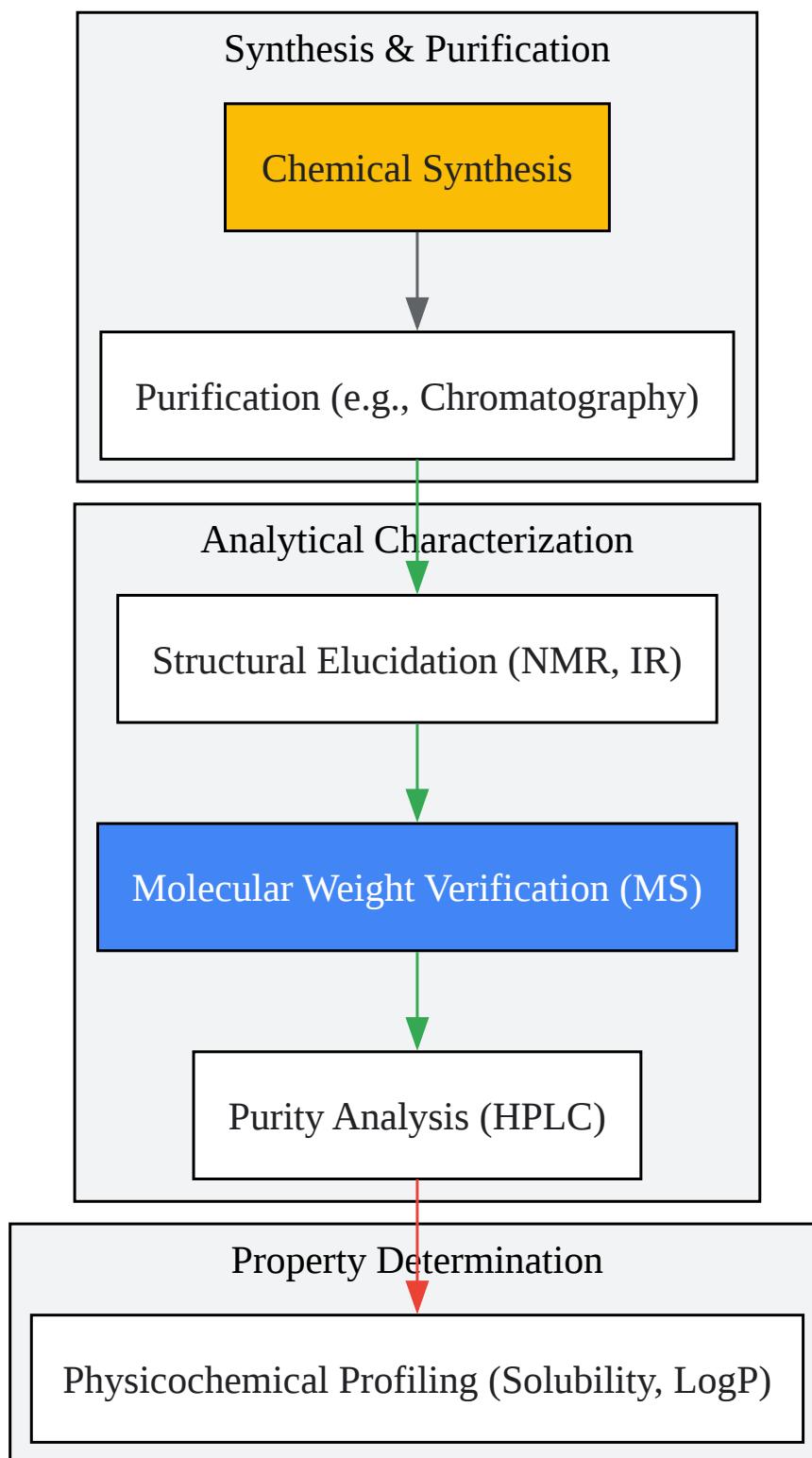
Accurate determination of molecular weight is critical for the verification of a synthesized compound's identity. The standard and most definitive method for this is Mass Spectrometry.

Protocol: Molecular Weight Determination by Mass Spectrometry (MS)

- Sample Preparation: A dilute solution of **2-Chloro-3-(2-methoxyphenyl)-1-propene** is prepared in a suitable volatile organic solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into the mass spectrometer and ionized. Electron Ionization (EI) is a common method for this type of molecule, which involves bombarding the sample with a high-energy electron beam to produce a molecular ion ( $M^+$ ).
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ .
- Data Interpretation: The peak corresponding to the intact molecular ion is identified to confirm the molecular weight of the compound. For **2-Chloro-3-(2-methoxyphenyl)-1-propene**, a prominent peak would be expected at an  $m/z$  value corresponding to its molecular weight, considering the isotopic distribution of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ).

## Visualization

The following diagram illustrates the logical workflow for the physicochemical characterization of a novel chemical entity like **2-Chloro-3-(2-methoxyphenyl)-1-propene**.



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Caption: Workflow for Synthesis and Characterization.

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## References

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Chloro-3-(2-methoxyphenyl)-1-propene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323619#2-chloro-3-2-methoxyphenyl-1-propene-molecular-weight>]

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